

# Application Note: Chiral Purity Analysis of Dexlansoprazole Using Capillary Electrophoresis

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## Compound of Interest

Compound Name: *Dexlansoprazole sesquihydrate*

CAS No.: 313640-86-7

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**Abstract** This application note provides a comprehensive guide to the chiral purity analysis of Dexlansoprazole using Capillary Electrophoresis (CE). Dexlansoprazole, the (R)-enantiomer of lansoprazole, is a widely used proton pump inhibitor.<sup>[1]</sup> Ensuring its enantiomeric purity is critical for therapeutic efficacy and safety. This document details the principles of chiral separation by CE, provides a validated protocol for the determination of the (S)-lansoprazole enantiomeric impurity, and offers insights into method development and troubleshooting. The described methodology is robust, precise, and accurate, suitable for quality control in pharmaceutical development and manufacturing.

## Introduction: The Significance of Chiral Purity for Dexlansoprazole

Dexlansoprazole is the dextrorotatory enantiomer of lansoprazole, a racemic mixture. Its therapeutic action as a proton pump inhibitor is primarily associated with this specific stereoisomer. The opposite enantiomer, (S)-lansoprazole, is considered a chiral impurity and may exhibit different pharmacokinetic and pharmacodynamic profiles. Therefore, regulatory

bodies require stringent control over the enantiomeric purity of Dexlansoprazole to ensure its quality, safety, and efficacy.

Capillary electrophoresis has emerged as a powerful analytical technique for chiral separations due to its high efficiency, resolution, low sample and reagent consumption, and operational flexibility.<sup>[2][3]</sup> This application note focuses on a cyclodextrin-modified capillary zone electrophoresis (CZE) method, which has proven effective for the enantiomeric resolution of lansoprazole and its derivatives.<sup>[2][4]</sup>

## Principles of Chiral Separation by Capillary Electrophoresis

The separation of enantiomers by capillary electrophoresis is achieved by creating a chiral environment within the capillary. This is typically accomplished by adding a chiral selector to the background electrolyte (BGE).<sup>[2]</sup> Cyclodextrins (CDs) and their derivatives are the most commonly used chiral selectors due to their ability to form transient diastereomeric inclusion complexes with the enantiomers of the analyte.<sup>[2][5][6]</sup>

The fundamental principle lies in the differential interaction between the chiral selector and each enantiomer. The (R)- and (S)-enantiomers of lansoprazole will have different binding affinities and association constants with the cyclodextrin molecules. This difference in interaction leads to a variation in their effective electrophoretic mobilities, resulting in different migration times and, consequently, their separation into distinct peaks in the electropherogram. The use of dual cyclodextrin systems, such as a combination of a neutral and an anionic CD, can further enhance the enantioseparation selectivity.<sup>[5][7]</sup>

## Materials and Methods

### Instrumentation

- Capillary Electrophoresis System with a UV detector
- Fused-silica capillary (e.g., 50  $\mu\text{m}$  i.d., 64 cm total length, 56 cm effective length)<sup>[8][9]</sup>
- Data acquisition and processing software

## Chemicals and Reagents

- Dexlansoprazole reference standard
- (S)-(-)-Lansoprazole reference standard
- Sulfobutyl ether- $\beta$ -cyclodextrin (SBE- $\beta$ -CD)[8][9]
- Methyl- $\beta$ -cyclodextrin (Me- $\beta$ -CD)[8][9]
- Sodium phosphate monobasic
- Sodium phosphate dibasic
- Sodium hydroxide
- Hydrochloric acid
- Deionized water (18.2 M $\Omega$ ·cm)
- Methanol (HPLC grade)

## Preparation of Solutions

- **Background Electrolyte (BGE):** Prepare a 90 mM phosphate buffer (pH 6.0) containing 30 mM sulfobutyl ether- $\beta$ -cyclodextrin and 20 mM methyl- $\beta$ -cyclodextrin.[8][9][10] Dissolve the appropriate amounts of sodium phosphate monobasic and dibasic in deionized water to make a 90 mM solution. Adjust the pH to 6.0 with sodium hydroxide or hydrochloric acid. Add the SBE- $\beta$ -CD and Me- $\beta$ -CD and stir until fully dissolved. Filter the BGE through a 0.45  $\mu$ m filter before use.
- **Sample Solution:** Accurately weigh and dissolve Dexlansoprazole in methanol to obtain a final concentration of 4.0 mg/mL.[8][9]
- **Spiked Sample Solution:** Prepare a stock solution of (S)-(-)-Lansoprazole in methanol. Spike the Sample Solution with the (S)-(-)-Lansoprazole stock solution to a concentration representing the desired impurity level (e.g., 0.2% to 1.0% of the Dexlansoprazole concentration) for validation purposes.[8][9]

## Experimental Protocol

## Capillary Conditioning

Before the first injection, and as needed, condition the new capillary by flushing sequentially with 1 M sodium hydroxide (30 min), deionized water (15 min), and finally with the background electrolyte (30 min). Between runs, a pre-conditioning sequence of flushing with 0.1 M sodium hydroxide (2 min), deionized water (2 min), and BGE (5 min) is recommended to ensure reproducibility.

## Instrument Setup and Electrophoretic Conditions

| Parameter              | Optimized Value                                                                       |
|------------------------|---------------------------------------------------------------------------------------|
| Capillary              | Fused-silica, 50 $\mu\text{m}$ i.d., 64 cm total length (56 cm effective)             |
| Background Electrolyte | 90 mM Phosphate buffer (pH 6.0) with 30 mM SBE- $\beta$ -CD and 20 mM Me- $\beta$ -CD |
| Applied Voltage        | +25 kV                                                                                |
| Temperature            | 16 $^{\circ}\text{C}$                                                                 |
| Injection              | Hydrodynamic injection at 50 mbar for 5 seconds                                       |
| Detection Wavelength   | 280 nm                                                                                |

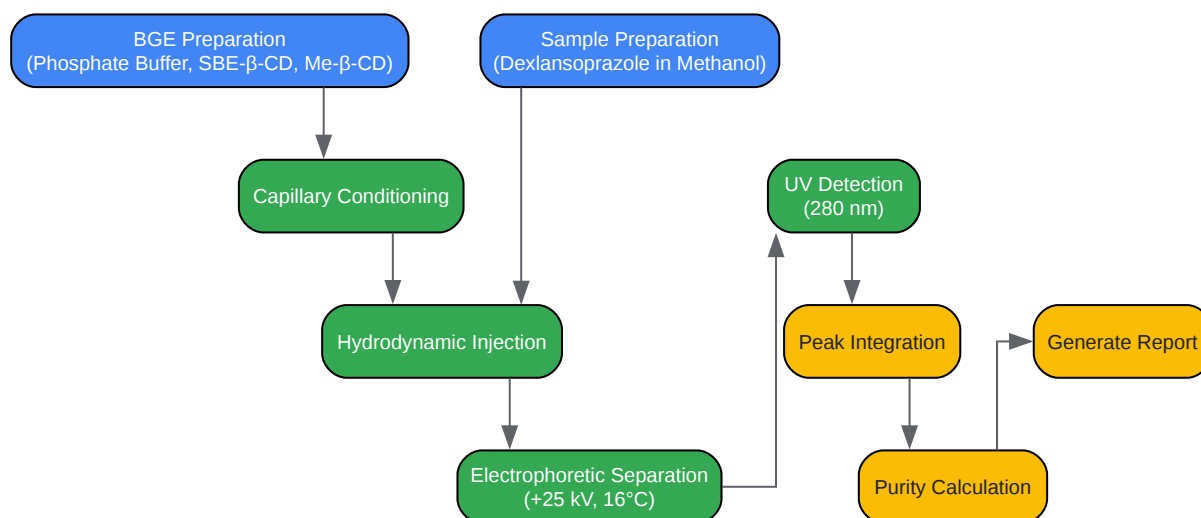
These optimized conditions have been demonstrated to provide robust and reliable separation of Dexlansoprazole and its S-enantiomer.[\[8\]](#)[\[9\]](#)[\[10\]](#)

## Analysis Sequence

- Inject and run the BGE as a blank to ensure a stable baseline.
- Inject and run the Sample Solution.
- Inject and run the Spiked Sample Solution to confirm the peak identification of the (S)-lansoprazole impurity.

## Visualizing the Workflow

The following diagram illustrates the key stages of the chiral purity analysis of Dexlansoprazole by Capillary Electrophoresis.



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Caption: Workflow for Dexlansoprazole chiral purity analysis.

## Results and Discussion

A successful separation will yield two well-resolved peaks in the electropherogram. Under the specified conditions, the S-enantiomer typically migrates before the R-enantiomer (Dexlansoprazole).[4]

## Peak Identification and System Suitability

- The major peak corresponds to Dexlansoprazole ((R)-lansoprazole).
- The smaller, earlier migrating peak corresponds to the (S)-lansoprazole impurity.
- System suitability parameters, such as resolution between the enantiomer peaks (should be > 2.0), theoretical plates, and tailing factor, should be monitored to ensure the performance of the analytical system.

## Calculation of Chiral Purity

The percentage of the (S)-lansoprazole impurity is calculated using the area normalization method:

$$\% \text{ (S)-lansoprazole} = (\text{Area of (S)-lansoprazole Peak} / (\text{Area of (S)-lansoprazole Peak} + \text{Area of Dexlansoprazole Peak})) \times 100$$

## Method Validation

A comprehensive validation of the method should be performed in accordance with the International Council for Harmonisation (ICH) guidelines. Key validation parameters include:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of components that may be expected to be present. This is demonstrated by the resolution of the enantiomers from each other and from any other potential impurities.
- **Linearity:** The method has been shown to be linear for (S)-(-)-lansoprazole in the range of 0.2-1.0%.[\[8\]](#)[\[9\]](#)
- **Limit of Detection (LOD) and Limit of Quantitation (LOQ):** The LOD for (S)-(-)-lansoprazole has been reported to be as low as 0.07%, with an LOQ of 0.20%, relative to a total dexlansoprazole concentration of 4.0 mg/mL.[\[8\]](#)[\[9\]](#)
- **Precision:** The method demonstrates good intra-day and inter-day precision, with relative standard deviations (RSD) for the peak area ratio typically below 2%.[\[8\]](#)[\[9\]](#)
- **Accuracy:** Accuracy is often assessed by recovery studies in spiked samples, with reported recoveries in the range of 101.7% to 103.1%.[\[8\]](#)[\[9\]](#)
- **Robustness:** The method's robustness should be evaluated by making small, deliberate variations in method parameters such as buffer pH, temperature, and applied voltage.

## Conclusion

The described capillary electrophoresis method provides a reliable, precise, and accurate means for the determination of the chiral purity of Dexlansoprazole. The use of a dual cyclodextrin system in the background electrolyte allows for excellent resolution of the (R)- and

(S)-enantiomers. This application note serves as a detailed guide for researchers, scientists, and drug development professionals involved in the quality control of Dexlansoprazole, ensuring its safety and efficacy.

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